

Application Notes and Protocols for Self-Administration Models Using (-)-GSK598809

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Compound of Interest

Compound Name: (-)-GSK598809

Cat. No.: B15617919

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Audience: Researchers, scientists, and drug development professionals.

Introduction:

(-)-GSK598809 is a selective antagonist of the dopamine D3 receptor, which has been investigated as a potential therapeutic for substance use disorders. These application notes provide detailed protocols for utilizing **(-)-GSK598809** in preclinical self-administration models, a critical tool for evaluating its efficacy in reducing the reinforcing effects of abused drugs. As an antagonist, **(-)-GSK598809** is not typically self-administered. Instead, it is administered as a pretreatment to assess its impact on the self-administration of rewarding substances like cocaine or nicotine. The following protocols are designed for rodent models, a common platform for this type of research.

Data Presentation

The following tables summarize quantitative data from a study investigating the effects of **(-)-GSK598809** pretreatment on cocaine-induced cardiovascular changes in dogs, which can serve as a reference for designing rodent studies.

Table 1: Effect of Oral **(-)-GSK598809** Pretreatment on Mean Arterial Blood Pressure (MAP) in Response to Intravenous Cocaine.

(-)-GSK598809 Dose (mg/kg, p.o.)	Cocaine Dose (mg/kg, i.v.)	Peak Change in MAP (mmHg $\pm$ SEM)	Statistical Significance (p-value)
Vehicle	0.56	+25 $\pm$ 3	-
3	0.56	+40 $\pm$ 5	< 0.03[1]
9	0.56	+38 $\pm$ 6	> 0.05
Vehicle	1.7	+45 $\pm$ 4	-
3	1.7	+60 $\pm$ 7	< 0.02[1]
9	1.7	+55 $\pm$ 8	> 0.07[1]

Table 2: Effect of Oral **(-)-GSK598809** Pretreatment on Heart Rate (HR) in Response to Intravenous Cocaine.

(-)-GSK598809 Dose (mg/kg, p.o.)	Cocaine Dose (mg/kg, i.v.)	Peak Change in HR (bpm $\pm$ SEM)
Vehicle	0.56	+30 $\pm$ 5
3	0.56	+45 $\pm$ 8
9	0.56	+10 $\pm$ 4
Vehicle	1.7	+50 $\pm$ 7
3	1.7	+65 $\pm$ 10
9	1.7	+15 $\pm$ 6

Experimental Protocols

Protocol 1: Intravenous Catheterization Surgery for Rats

This protocol describes the surgical implantation of an intravenous catheter, a prerequisite for intravenous self-administration studies.

Materials:

- Adult male Sprague-Dawley rats (250-300g)
- Anesthetic (e.g., isoflurane or ketamine/xylazine cocktail)
- Surgical instruments (scissors, forceps, retractors)
- Intravenous catheter (e.g., Silastic tubing connected to a 22-gauge cannula)
- Suture material
- Heparinized saline (10 U/mL)
- Analgesic (e.g., carprofen)
- Antiseptic solution (e.g., povidone-iodine)

Procedure:

- Anesthetize the rat using an appropriate anesthetic regimen.
- Shave the ventral neck area and sterilize the surgical site with an antiseptic solution.
- Make a small incision to expose the right jugular vein.
- Carefully dissect the vein from the surrounding tissue.
- Make a small incision in the vein and insert the catheter tip, advancing it towards the heart.
- Secure the catheter in place with suture.
- Tunnel the external part of the catheter subcutaneously to exit on the back of the animal, between the scapulae.
- Flush the catheter with heparinized saline to ensure patency and prevent clotting.

- Close the incision with sutures.
- Administer a post-operative analgesic.
- Allow the animal to recover for at least one week before starting behavioral experiments. During recovery, flush the catheter daily with heparinized saline.

Protocol 2: Oral Administration of (-)-GSK598809 via Gavage in Rats

This protocol details the oral administration of **(-)-GSK598809** as a pretreatment.

Materials:

- **(-)-GSK598809**
- Vehicle (e.g., sterile water, 0.5% methylcellulose)
- Oral gavage needle (flexible-tipped is recommended to minimize risk of injury)
- Syringe

Procedure:

- Prepare the desired dose of **(-)-GSK598809** in the chosen vehicle. Ensure the solution is homogenous. A common vehicle for oral administration is sterile water or a 0.5% methylcellulose solution.
- Gently restrain the rat.
- Insert the gavage needle into the mouth and pass it over the tongue into the esophagus. The animal should swallow the tube as it is advanced. Do not force the needle.
- Once the needle is in the correct position, slowly administer the solution.
- Carefully withdraw the needle.
- Monitor the animal for any signs of distress.

- The pretreatment time will depend on the pharmacokinetic profile of **(-)-GSK598809** in rats. Based on a study in dogs where the T_{max} was 45 minutes, a pretreatment time of 30-60 minutes before the self-administration session is a reasonable starting point for rats.^[1]

Protocol 3: Cocaine Self-Administration in Rats Following **(-)-GSK598809** Pretreatment

This protocol describes the operant conditioning procedure for intravenous cocaine self-administration.

Apparatus:

- Standard operant conditioning chambers equipped with two levers, a stimulus light above the active lever, and a syringe pump for infusions.

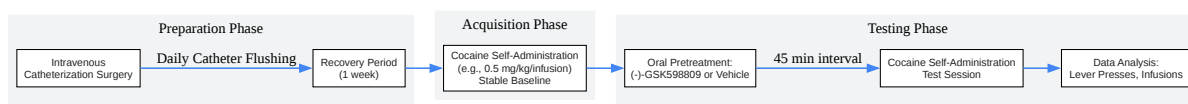
Procedure:

- Acquisition:
 - Place the rat in the operant chamber for a daily 2-hour session.
 - A press on the active lever results in an intravenous infusion of cocaine (e.g., 0.5 mg/kg/infusion) delivered over a few seconds.
 - Each infusion is paired with a visual cue (illumination of the stimulus light) and is followed by a timeout period (e.g., 20 seconds) during which active lever presses have no consequence.
 - Presses on the inactive lever are recorded but have no programmed consequences.
 - Continue daily sessions until a stable baseline of responding is achieved (e.g., less than 15% variation in the number of infusions over three consecutive days).
- **(-)-GSK598809** Pretreatment and Testing:
 - Once a stable baseline is established, administer **(-)-GSK598809** or vehicle orally (as described in Protocol 2) at a predetermined time before the self-administration session

(e.g., 45 minutes).

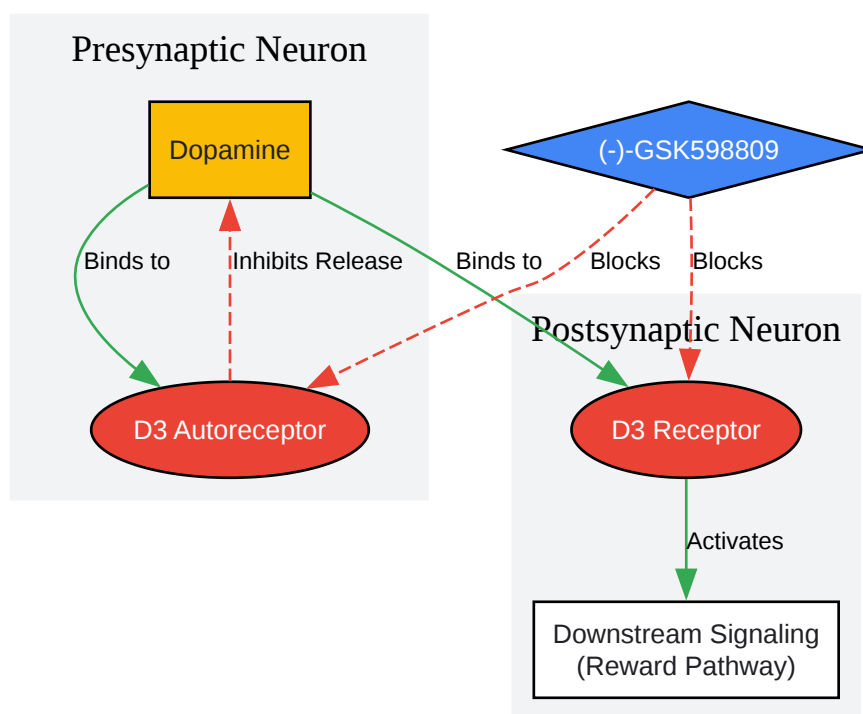
- Place the rat in the operant chamber and run the self-administration session as in the acquisition phase.
- Record the number of active and inactive lever presses, and the number of infusions.
- Different doses of **(-)-GSK598809** should be tested in a counterbalanced order to determine a dose-response relationship.

Mandatory Visualizations



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Caption: Experimental workflow for evaluating the effect of **(-)-GSK598809** on cocaine self-administration.



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Caption: Simplified signaling pathway showing the antagonistic action of **(-)-GSK598809** on dopamine D3 receptors.

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References

- 1. Dopamine D3 Receptor Antagonist (GSK598809) Potentiates the Hypertensive Effects of Cocaine in Conscious, Freely-Moving Dogs - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov/)]
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